

What is the chemical structure of ammonium paramolybdate tetrahydrate?

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Compound of Interest

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An In-depth Technical Guide to Ammonium Paramolybdate Tetrahydrate

For Researchers, Scientists, and Drug Development Professionals

Ammonium paramolybdate tetrahydrate, systematically known as ammonium heptamolybdate tetrahydrate, is an inorganic compound of significant interest in various scientific fields. It serves as a crucial precursor in the synthesis of molybdenum-based catalysts, a reagent in analytical chemistry, and a material in ceramics production. This document provides a detailed overview of its chemical structure, physicochemical properties, and a standard synthetic protocol.

Chemical Structure and Formula

Ammonium paramolybdate tetrahydrate is an ionic compound with the chemical formula $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$.^{[1][2][3][4]} Its molecular weight is approximately 1235.86 g/mol.^{[1][4]} The core of the structure is the complex polyoxometalate anion known as the paramolybdate or heptamolybdate ion, $[\text{Mo}_7\text{O}_{24}]^{6-}$.^{[5][6]} This anion is a condensed cluster of seven molybdenum atoms, each in a +6 oxidation state and octahedrally coordinated to oxygen atoms.^[5] These octahedra are linked through shared corners and edges. The structure features terminal, doubly-bridging, and triply-bridging oxide ligands.^[5] The negative charge of the

heptamolybdate anion is balanced by six ammonium cations (NH_4^+). The formula unit is completed by four molecules of water of crystallization, which are integral to the crystal lattice.

Physicochemical and Crystallographic Data

The quantitative properties of **ammonium paramolybdate tetrahydrate** are summarized in the table below, providing key data for experimental design and material characterization.

Property	Value	Citations
Chemical Formula	$(\text{NH}_4)_6\text{Mo}_7\text{O}_{24}\cdot 4\text{H}_2\text{O}$	[1][2][3][4]
Molecular Weight	1235.86 g/mol	[1][4][7]
Appearance	Colorless or white to light green crystalline solid	[2][5][7]
Density	2.498 g/cm ³	[7][8][9]
Solubility in Water	65.3 g/100 mL	[5]
Crystal System	Monoclinic	[6][10]
Space Group	P2 ₁ /c	[6][10]
Unit Cell Parameters	$a = 8.3934 \text{ \AA}$ $b = 36.1703 \text{ \AA}$ $c = 10.4715 \text{ \AA}$ $\beta = 115.958^\circ$	[6][10][11]
Thermal Decomposition	Loses water of crystallization around 90 °C.[5][8] Decomposes into ammonia, water, and molybdenum trioxide upon further heating, starting around 190 °C, with the final product MoO_3 forming by about 340-400 °C.[5][7][8] [12]	[5][7][8][12]

Experimental Protocol: Synthesis

A common and straightforward laboratory method for the synthesis of **ammonium paramolybdate tetrahydrate** involves the reaction of molybdenum trioxide with aqueous ammonia.^{[2][5]}

Objective: To synthesize crystalline **ammonium paramolybdate tetrahydrate** from molybdenum trioxide.

Materials:

- Molybdenum trioxide (MoO_3)
- Aqueous ammonia (NH_3 , ~28-30% solution)
- Deionized water
- Beakers
- Stirring rod
- Hot plate (optional, for initial dissolution)
- Evaporating dish
- Buchner funnel and filter paper
- Wash bottle

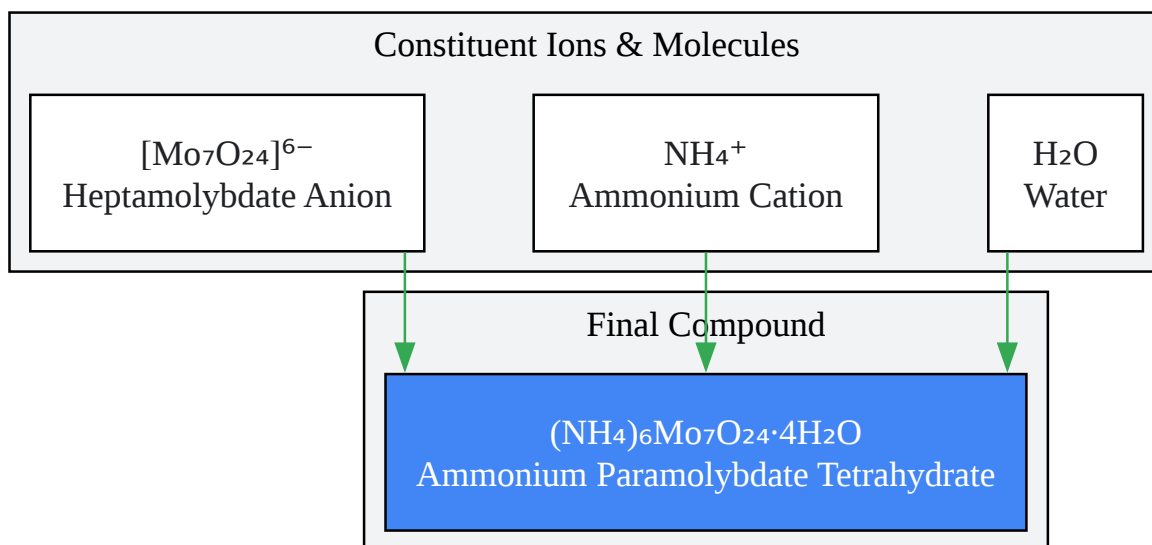
Methodology:

- **Dissolution:** In a well-ventilated fume hood, dissolve molybdenum trioxide (MoO_3) in an excess of aqueous ammonia. Gentle heating and stirring can be applied to facilitate the dissolution of the solid, which may be slow at room temperature. The goal is to form a clear solution.
- **Evaporation:** Transfer the resulting clear solution to a wide evaporating dish. Allow the solution to evaporate slowly at room temperature. As the solvent evaporates, the excess ammonia is driven off, causing the pH of the solution to decrease.

- Crystallization: As the concentration of the reactants increases and the pH falls to a range of 5-6, six-sided, transparent prisms of **ammonium paramolybdate tetrahydrate** will begin to crystallize out of the solution.[2][5]
- Isolation: Once a sufficient quantity of crystals has formed, isolate them from the mother liquor by vacuum filtration using a Buchner funnel.
- Washing and Drying: Wash the collected crystals sparingly with a small amount of cold deionized water to remove any remaining impurities. Allow the crystals to air-dry or place them in a desiccator.

Visualizations

The logical relationship illustrating the assembly of **ammonium paramolybdate tetrahydrate** from its constituent ions is depicted below.



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Caption: Ionic assembly of **ammonium paramolybdate tetrahydrate**.

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